

Application of Remote Sensing for Land Use Change in Namie

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Abstract: This document provides detailed application notes and protocols for utilizing remote sensing technologies to monitor and analyze land use and land cover (LULC) changes in **Namie**, a town in the Fukushima Prefecture of Japan. Following the 2011 Fukushima Daiichi nuclear disaster, significant shifts in land use have occurred due to evacuation, decontamination efforts, and subsequent repopulation and agricultural revitalization. Remote sensing offers a powerful and efficient means to quantify these changes over large areas and extended periods. These protocols are intended for researchers and scientists engaged in environmental monitoring, disaster impact assessment, and regional planning.

Introduction

The Great East Japan Earthquake and subsequent tsunami on March 11, 2011, led to the Fukushima Daiichi nuclear disaster, causing widespread evacuation of **Namie** and other surrounding municipalities. This event triggered profound and unique land use and land cover (LULC) changes. Initially, agricultural lands and residential areas were abandoned, leading to the encroachment of natural vegetation. Subsequently, large-scale decontamination efforts resulted in the removal of topsoil and vegetation, creating bare land. In recent years, with the lifting of evacuation orders in parts of the town, there has been a gradual return of agricultural activities and redevelopment.

Monitoring these dynamic changes is crucial for understanding the environmental recovery process, assessing the effectiveness of remediation policies, and planning for the future of the region. Remote sensing, through the analysis of satellite imagery, provides a cost-effective and

comprehensive approach to map and quantify these LULC transformations.^{[1][2]} This document outlines the methodologies for acquiring, processing, and analyzing remote sensing data to track these changes in **Namie**.

Datasets and Software

Satellite Imagery

A multi-temporal and multi-sensor approach is recommended to capture the diverse LULC changes in **Namie**. The choice of satellite data depends on the specific research objectives, balancing spatial resolution, spectral resolution, and temporal frequency.^[1]

Satellite/Sensor	Spatial Resolution	Revisit Time	Key Applications in Namie
Landsat-5/7/8/9	30m	16 days	Long-term LULC change analysis (pre- and post-disaster).
Sentinel-2	10m - 60m	5 days	Monitoring vegetation regrowth, agricultural activity, and infrastructure changes.
ALOS (PALSAR/AVNIR-2)	10m	Variable	High-resolution land cover mapping. ^[3]
WorldView-2/3, SPOT-6/7	<5m	Daily	Detailed analysis of specific sites, such as decontamination waste storage or new infrastructure. ^[1]

Software

- Geographic Information System (GIS) Software: QGIS (Open Source), ArcGIS
- Image Processing Software: ENVI, ERDAS IMAGINE

- Programming Environments: Google Earth Engine (for cloud-based analysis), Python (with libraries such as GDAL, Rasterio, Scikit-learn), R.

Experimental Protocols

This section details the step-by-step workflow for a land use change detection study in **Namie** using remote sensing data.

Data Acquisition and Pre-processing

- Define Study Area: Delineate the administrative boundary of **Namie**.
- Select Imagery: Acquire satellite images for the desired time periods (e.g., pre-disaster 2010, immediate post-disaster 2012, mid-recovery 2018, and recent 2024). Prioritize cloud-free images from the same season (e.g., summer) to minimize seasonal variations in vegetation.
- Radiometric Correction: Convert digital numbers (DNs) to surface reflectance to account for atmospheric effects. This is crucial for accurate comparison of images from different dates and sensors.^[4]
- Geometric Correction: Ensure all images are accurately co-registered to a common coordinate system (e.g., UTM Zone 54N). This minimizes spatial shifts between images.

Image Classification

The goal of image classification is to assign each pixel in the satellite image to a specific LULC class. A supervised classification approach is recommended for higher accuracy, utilizing training data to "teach" the algorithm to recognize different land cover types.

- Define LULC Classes: Based on the context of **Namie**, the following classes are relevant:
 - Water Bodies
 - Built-up Area (residential, commercial, industrial)
 - Paddy Field
 - Cropland (other than paddy)

- Forest (deciduous and evergreen)
- Grassland/Pasture
- Bare Land (including decontamination sites)
- Solar Panels
- Wetland[3]
- Collect Training Data: Create training polygons for each LULC class by digitizing areas of known land cover on the satellite images. Google Earth can be a valuable reference for this step. For each class, collect a sufficient number of representative samples spread across the study area.[4][5]
- Select and Apply a Classification Algorithm: Several machine learning algorithms can be used for supervised classification.[6][7][8]
 - Maximum Likelihood Classifier (MLC): A traditional statistical method that assigns pixels to the class with the highest probability.[9][10]
 - Support Vector Machine (SVM): A powerful algorithm that finds the optimal hyperplane to separate classes, often yielding high accuracy.[4][9]
 - Random Forest (RF): An ensemble learning method that builds multiple decision trees and merges their outputs, known for its robustness and high accuracy.[6]
 - Deep Learning (e.g., Convolutional Neural Networks - CNNs): Advanced models that can learn complex spatial and spectral features, suitable for high-resolution imagery.[3][8]
- Perform Classification: Run the chosen classifier on the pre-processed satellite images for each time period to generate LULC maps.

Accuracy Assessment

It is critical to evaluate the accuracy of the generated LULC maps.

- **Generate Validation Points:** Create a separate set of random points within the study area that were not used for training.
- **Assign Ground Truth:** For each validation point, determine the actual LULC class using high-resolution imagery (e.g., from Google Earth) or field data.
- **Create a Confusion Matrix:** Compare the classified LULC at each validation point with the ground truth. The confusion matrix summarizes the classification performance.[\[6\]](#)
- **Calculate Accuracy Metrics:** From the confusion matrix, calculate:
 - **Overall Accuracy:** The percentage of correctly classified pixels.
 - **Kappa Coefficient:** A statistical measure that accounts for agreement by chance.[\[1\]](#)[\[3\]](#)[\[11\]](#)
 - **Producer's and User's Accuracy:** Class-specific accuracy metrics.

An overall accuracy and Kappa coefficient above 85% are generally considered good for LULC mapping.[\[12\]](#)[\[13\]](#)

Change Detection Analysis

This final step quantifies the LULC changes between different time periods.

- **Post-Classification Comparison:** This is a straightforward and widely used method.[\[9\]](#)
Compare the LULC maps from two different dates on a pixel-by-pixel basis.
- **Generate a Change Matrix:** Create a table that shows the "from-to" changes. For example, it will quantify how many hectares of "Paddy Field" in 2010 transitioned to "Grassland" by 2018.
- **Quantify and Map Changes:** Calculate the total area of change for each LULC transition. Create a change map that visually represents the spatial distribution of these changes.

Data Presentation

The quantitative results of the LULC change analysis should be summarized in a clear and structured table.

Table 1: Land Use and Land Cover Change in **Namie** (2010-2024)

Land Cover Class	Area in 2010 (ha)	% of Total	Area in 2018 (ha)	% of Total	Area in 2024 (ha)	% of Total	Net Change 2010-2024 (ha)
Forest	Data	Data	Data	Data	Data	Data	Data
Paddy Field	Data	Data	Data	Data	Data	Data	Data
Cropland	Data	Data	Data	Data	Data	Data	Data
Grassland	Data	Data	Data	Data	Data	Data	Data
Built-up Area	Data	Data	Data	Data	Data	Data	Data
Bare Land	Data	Data	Data	Data	Data	Data	Data
Water Bodies	Data	Data	Data	Data	Data	Data	Data
Solar Panels	Data	Data	Data	Data	Data	Data	Data
Total	Data	100%	Data	100%	Data	100%	-

(Note: "Data" placeholders should be filled with the results from the GIS analysis.)

Visualization

Diagrams are essential for illustrating the workflow and relationships between different stages of the analysis.

Caption: Experimental workflow for LULC change detection in **Namie**.

Conclusion

The application of remote sensing provides an invaluable tool for the quantitative assessment of land use and land cover changes in **Namie** following the 2011 disaster. By following the protocols outlined in this document, researchers can generate accurate, time-series LULC maps. This data is fundamental for understanding the trajectory of environmental recovery, informing policy decisions, and supporting the sustainable redevelopment of the region. The combination of multi-resolution satellite data and advanced machine learning classifiers can yield detailed insights into the complex spatial and temporal dynamics of this unique post-disaster landscape.

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